

Technical Guide: The Molecular Weight of Ferrous Oxalate Dihydrate

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Compound of Interest

Compound Name: FERROUS OXALATE

Cat. No.: B1226959

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This technical guide provides a comprehensive overview of the molecular weight of **ferrous oxalate** dihydrate ($\text{FeC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$). It covers the theoretical calculation based on standard atomic weights and details common experimental protocols for its empirical determination, including thermogravimetric analysis and redox titration.

Physicochemical Properties of Ferrous Oxalate Dihydrate

Ferrous oxalate dihydrate is a coordination compound that is encountered as a yellow crystalline powder. It serves as a precursor for the synthesis of iron-based materials and has applications in various chemical processes. A summary of its key quantitative properties is presented below.

Property	Value
Molecular Formula	FeC ₂ O ₄ ·2H ₂ O
Molecular Weight	179.89 g/mol [1] [2] [3] [4]
CAS Number	6047-25-2 [2] [4] [5] [6]
Density	2.28 g/mL at 25 °C [4] [5] [6]
Melting Point	Decomposes at 190 °C [5] [6]
Appearance	Yellow crystalline powder [5] [7]
Solubility	Poorly soluble in water [7] , Insoluble in acetic acid [5]

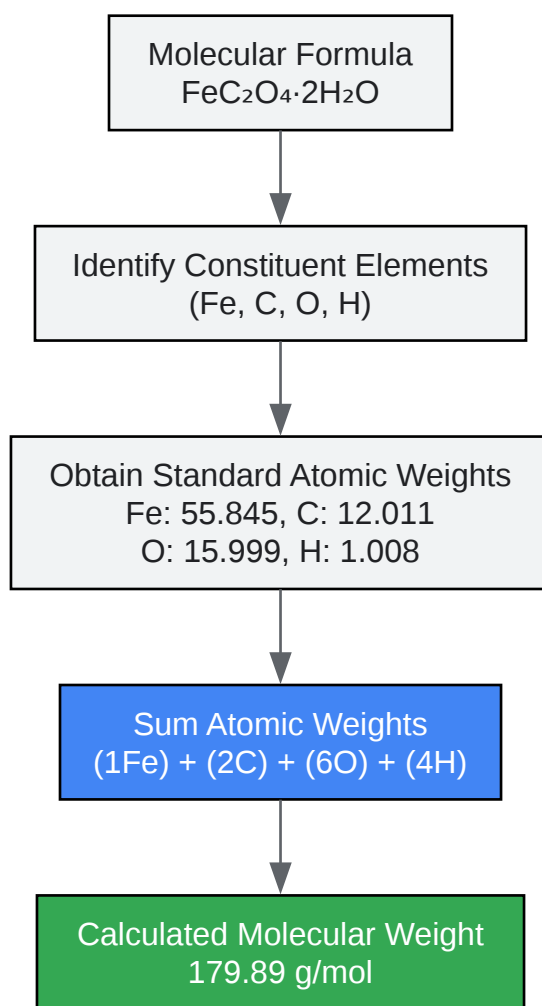
Theoretical Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The chemical formula for **ferrous oxalate** dihydrate is FeC₂O₄·2H₂O.

The calculation, based on the standard atomic weights as provided by the International Union of Pure and Applied Chemistry (IUPAC), is detailed in the table below.[\[3\]](#)[\[7\]](#)

Element	Symbol	Quantity	Standard Atomic Weight (g/mol) [3] [8]	Total Weight (g/mol)
Iron	Fe	1	55.845	55.845
Carbon	C	2	12.011	24.022
Oxygen	O	6 (4 in oxalate, 2 in water)	15.999	95.994
Hydrogen	H	4	1.008	4.032
Total		179.893		

The accepted molecular weight for **ferrous oxalate** dihydrate is 179.89 g/mol .



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Caption: Logical workflow for the theoretical calculation of molecular weight.

Experimental Determination of Molecular Weight

The molecular formula and weight of hydrated salts like **ferrous oxalate** dihydrate can be verified experimentally. The following protocols outline two common and effective methods.

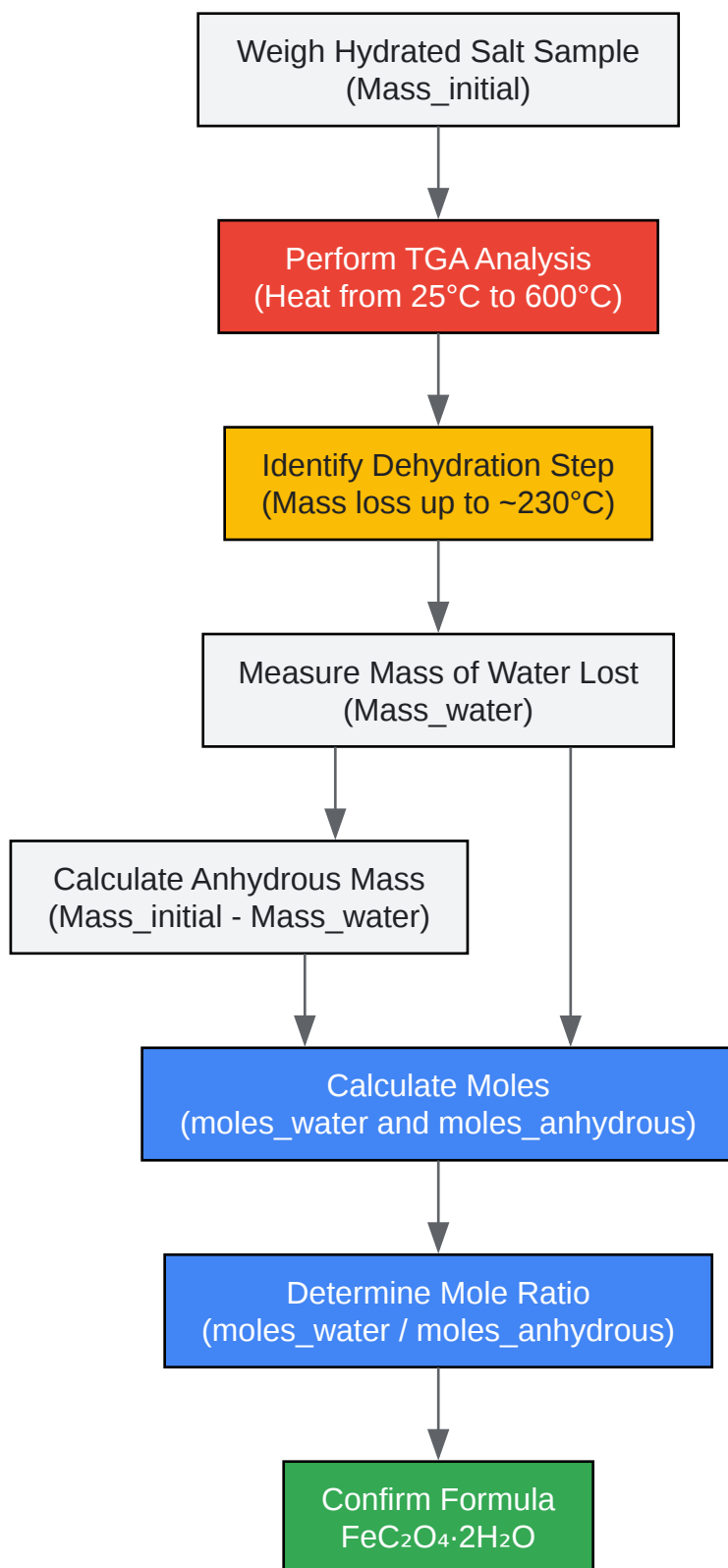
Method 1: Thermogravimetric Analysis (TGA)

Principle: TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. For **ferrous oxalate** dihydrate, heating leads to two distinct mass loss events: an initial loss corresponding to the dehydration of water molecules, followed by the

decomposition of the anhydrous salt at a higher temperature. By quantifying the initial mass loss, one can determine the number of water molecules in the hydrate.

Experimental Protocol:

- Sample Preparation: Accurately weigh approximately 5-10 mg of **ferrous oxalate** dihydrate powder into a TGA crucible (typically alumina or platinum).
- Instrument Setup:
 - Place the crucible in the TGA instrument.
 - Set the atmosphere to an inert gas flow (e.g., Nitrogen or Argon) at a rate of 20-50 mL/min to prevent oxidation.
 - Define the temperature program: Heat the sample from ambient temperature (e.g., 25 °C) to approximately 600 °C at a constant heating rate (e.g., 10 °C/min).
- Data Acquisition: Record the sample mass as a function of temperature.
- Analysis:
 - The TGA thermogram will show a first mass loss step occurring up to approximately 230 °C. This step corresponds to the loss of the two molecules of water of crystallization.^[1]
 - Calculate the percentage mass loss for this dehydration step.
 - The theoretical mass percentage of water in $\text{FeC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ is: $(2 * M_{\text{H}_2\text{O}}) / M_{\text{Total}} = (2 * 18.015 \text{ g/mol}) / 179.89 \text{ g/mol} \approx 20.03\%$
 - Compare the experimental mass loss percentage to the theoretical value. A close correlation confirms the presence of two water molecules, thereby validating the molecular weight of the dihydrate.



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Caption: Experimental workflow for molecular formula confirmation via TGA.

Method 2: Redox Titration with Potassium Permanganate (KMnO₄)

Principle: Both the ferrous ion (Fe²⁺) and the oxalate ion (C₂O₄²⁻) in **ferrous oxalate** can be oxidized by a strong oxidizing agent like KMnO₄ in an acidic solution. By titrating a known mass of the sample with a standardized KMnO₄ solution, the total number of moles of electrons transferred can be determined, which allows for the calculation of the equivalent weight and thus the molecular weight of the compound.

Relevant Half-Reactions:

- Oxidation:
 - $\text{Fe}^{2+} \rightarrow \text{Fe}^{3+} + \text{e}^{-}$
 - $\text{C}_2\text{O}_4^{2-} \rightarrow 2\text{CO}_2 + 2\text{e}^{-}$
- Reduction:
 - $\text{MnO}_4^{-} + 8\text{H}^{+} + 5\text{e}^{-} \rightarrow \text{Mn}^{2+} + 4\text{H}_2\text{O}$

The overall stoichiometry shows that 5 moles of **ferrous oxalate** react with 3 moles of permanganate.

Experimental Protocol:

- Preparation of Standard KMnO₄ Solution: Prepare and standardize a ~0.02 M KMnO₄ solution against a primary standard like sodium oxalate.
- Sample Preparation:
 - Accurately weigh about 1.2-1.4 g of **ferrous oxalate** dihydrate.[\[9\]](#)
 - Transfer the solid to a beaker and dissolve it in approximately 100 mL of 1 M sulfuric acid (H₂SO₄). Gentle warming may be required to facilitate dissolution.[\[9\]](#)
 - Quantitatively transfer the solution to a 250 mL volumetric flask and dilute to the mark with 1 M H₂SO₄.[\[9\]](#)

- Titration:
 - Pipette a 25 mL aliquot of the **ferrous oxalate** solution into a conical flask.
 - Add an additional ~20 mL of 1 M H₂SO₄ to ensure the solution remains acidic throughout the titration.
 - Heat the solution to about 60-70 °C.
 - Titrate the hot solution with the standardized KMnO₄ solution. The permanganate solution acts as its own indicator. The endpoint is reached when a faint, persistent pink color is observed in the solution.^[10]
 - Repeat the titration until concordant results are obtained.
- Analysis:
 - Use the volume and molarity of the KMnO₄ solution to calculate the moles of KMnO₄ used.
 - Using the 5:3 stoichiometric ratio (5 moles of FeC₂O₄ to 3 moles of KMnO₄), calculate the moles of **ferrous oxalate** in the aliquot.
 - Scale this value up to find the total moles in the 250 mL flask.
 - Calculate the experimental molecular weight using the initial mass of the sample and the calculated total moles: $MW = (\text{Initial Mass of Sample}) / (\text{Total Moles of Sample})$
 - A result close to 179.89 g/mol will confirm the sample's identity and purity.

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